

# Application Notes and Protocols for VH101 (22) in Cell Culture

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## Compound of Interest

Compound Name: E3 ligase Ligand 22

Cat. No.: B12419705

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## Introduction

VH101 (22) is a synthetic small molecule ligand that targets the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2] As a VHL ligand, VH101 (22) can be incorporated into Proteolysis Targeting Chimeras (PROTACs), which are heterobifunctional molecules designed to induce the degradation of specific target proteins.[1] PROTACs function by simultaneously binding to an E3 ligase and a target protein, thereby facilitating the ubiquitination and subsequent proteasomal degradation of the target protein. VH101 (22) itself has been observed to decrease cell proliferation at a concentration of 150  $\mu$ M, although some off-target cytotoxicity has been noted.[1]

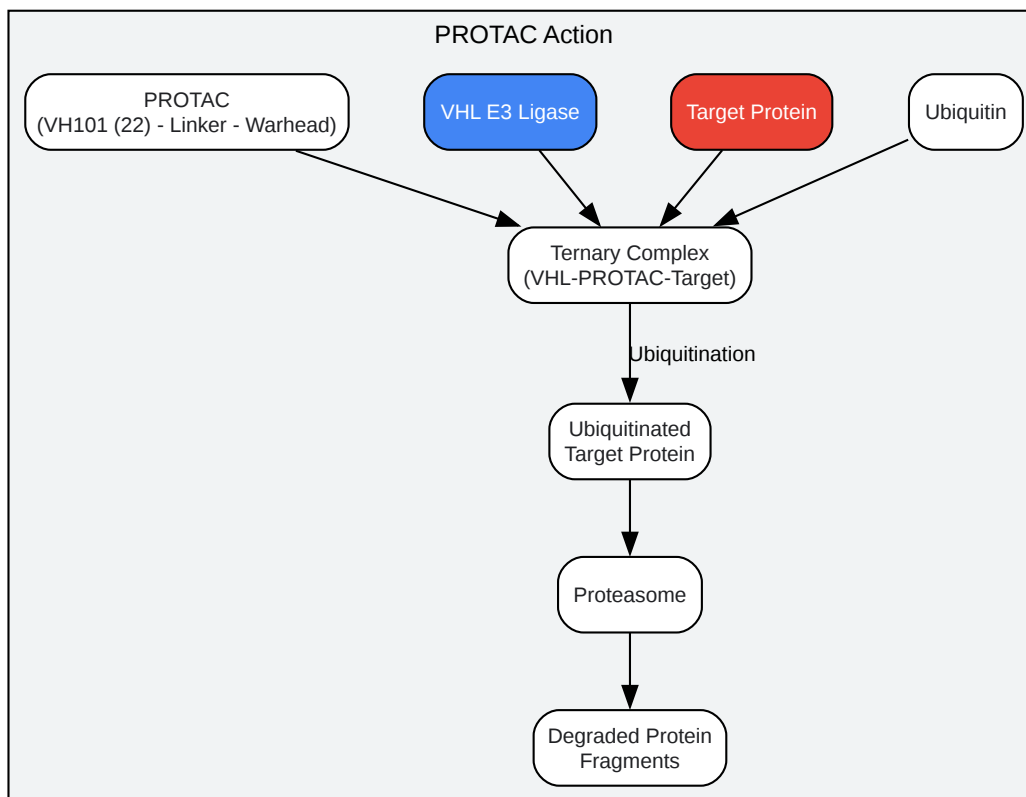
These application notes provide detailed protocols for utilizing VH101 (22) in cell culture to assess its biological activity, including its effects on cell proliferation, apoptosis, and cell cycle progression.

## Mechanism of Action: VHL-Mediated Protein Degradation

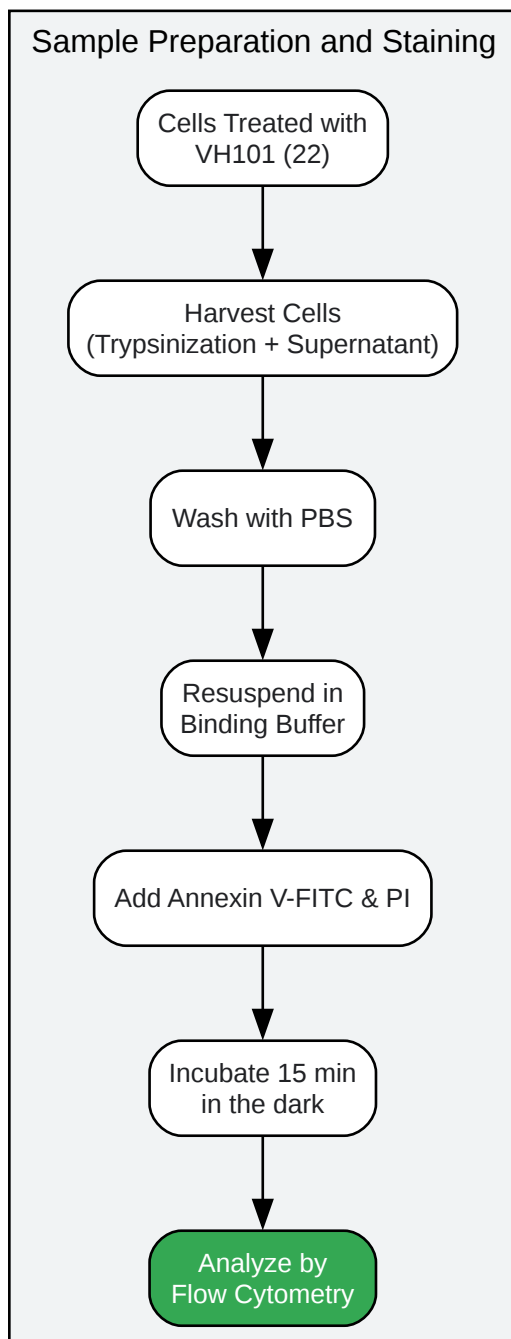
The von Hippel-Lindau (VHL) protein is a component of an E3 ubiquitin ligase complex. This complex is responsible for targeting the alpha subunit of the Hypoxia-Inducible Factor (HIF-1 $\alpha$ ) for degradation under normoxic conditions. VH101 (22) mimics the binding of HIF-1 $\alpha$  to VHL,

allowing it to recruit the VHL E3 ligase complex.<sup>[1]</sup> When incorporated into a PROTAC, the VH101 (22) moiety binds to VHL, while the other end of the PROTAC binds to a specific protein of interest, leading to its targeted degradation.

## VH101 (22) in PROTAC-Mediated Protein Degradation



## Apoptosis Assay Workflow

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## References

- 1. Discovery of small molecule ligands for the von Hippel-Lindau (VHL) E3 ligase and their use as inhibitors and PROTAC degraders - Chemical Society Reviews (RSC Publishing) DOI:10.1039/D2CS00387B [pubs.rsc.org]
- 2. medchemexpress.com [medchemexpress.com]
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